

Advanced NMR Spectroscopy for the Structure Elucidation of 4-Pmp Modified Peptides

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Compound of Interest

Compound Name: 4-Phosphonomethyl-D-Phenylalanine

Cat. No.: B1579274

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Executive Summary

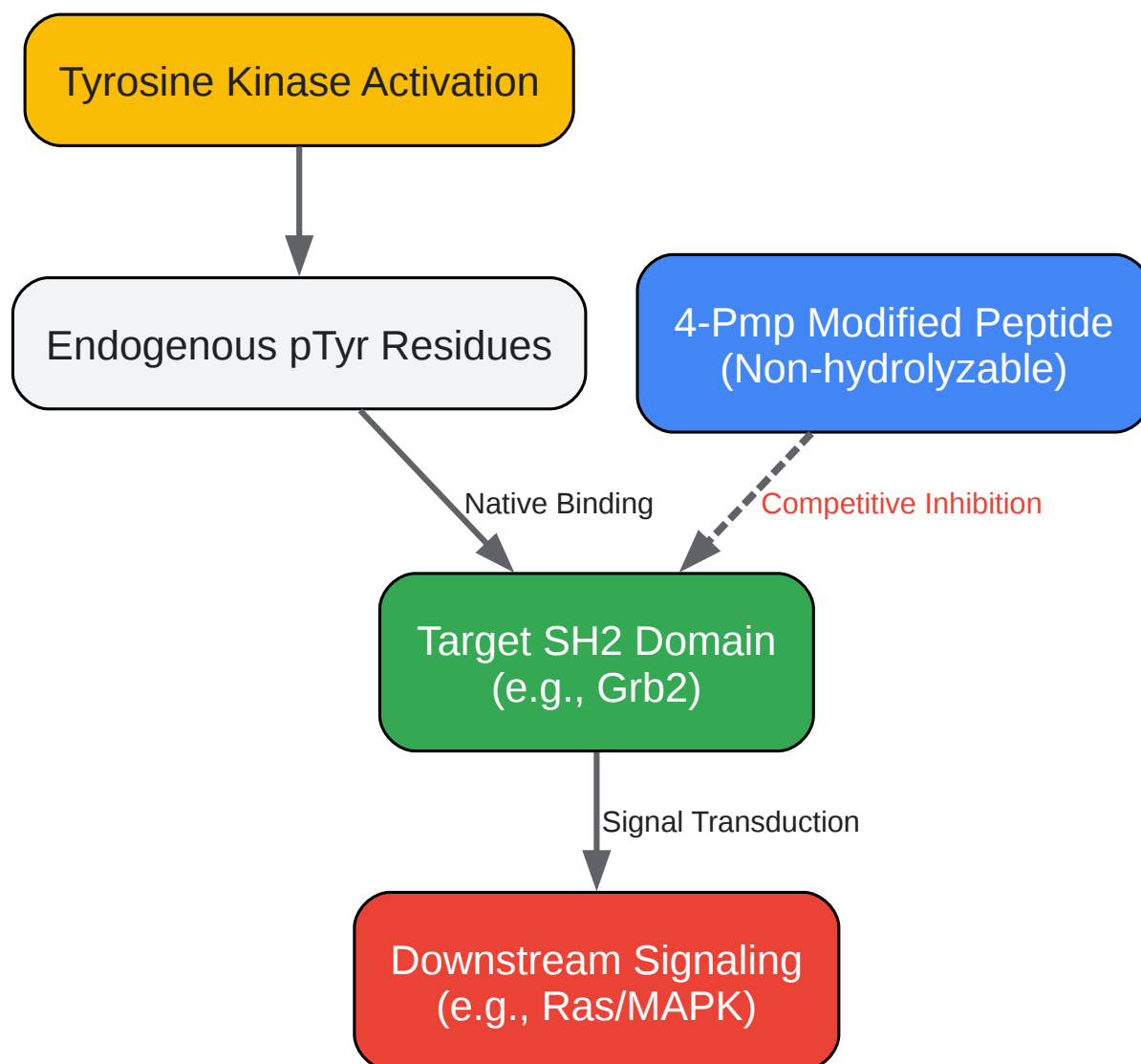
The development of peptide-based therapeutics targeting protein-protein interactions (PPIs) relies heavily on the structural optimization of binding motifs. For signaling pathways mediated by Src Homology 2 (SH2) domains and Protein Tyrosine Phosphatases (PTPases), phosphotyrosine (pTyr) is the critical recognition element. However, the susceptibility of the pTyr phosphoester bond to rapid endogenous hydrolysis limits its clinical utility.

To overcome this, 4-phosphonomethylphenylalanine (4-Pmp) has emerged as a premier non-hydrolyzable pTyr mimetic. Because the precise 3D conformation of 4-Pmp-modified peptides dictates their binding affinity and selectivity, Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for their structural elucidation in solution. This application note provides an authoritative, step-by-step guide to the experimental design, acquisition, and structure calculation of 4-Pmp modified peptides.

Mechanistic Rationale: 4-Pmp as a Phosphotyrosine Mimetic

Endogenous signaling relies on tyrosine kinases to phosphorylate specific residues, creating docking sites for SH2 domains (e.g., Grb2) which subsequently activate downstream cascades like the Ras/MAPK pathway. PTPases regulate this by hydrolyzing the pTyr O-P bond.

By replacing the oxygen atom of pTyr with a methylene bridge ($-\text{CH}_2-$), 4-Pmp creates a robust C-P bond that is entirely resistant to phosphatase cleavage [3]. When incorporated into cyclic peptides or macrocycles, 4-Pmp acts as a potent competitive inhibitor[2].



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Figure 2: Mechanism of action for 4-Pmp modified peptides acting as competitive SH2 inhibitors.

NMR-Driven Structural Elucidation: Causality & Design

The structural elucidation of 4-Pmp peptides requires a highly deliberate experimental design. Do not simply run a standard 2D suite; understand why each parameter is chosen.

The Causality of pH Selection

The phosphonate group of 4-Pmp possesses two distinct pKa values: $pK_{a1} \approx 2.1$ and $pK_{a2} \approx 7.1$. At physiological pH (7.4), the phosphonate group exists predominantly in the dianionic state ($-\text{PO}_3^{2-}$), which is structurally and electrostatically analogous to the native pTyr residue interacting with the arginine-rich pockets of SH2 domains and PTPases [1].

- Design Choice: NMR samples must be strictly buffered at pH 7.4. Deviations in pH will alter the protonation state, drastically shifting the ^{31}P and ^1H chemical shifts of the adjacent methylene group and artificially altering the peptide's conformational ensemble.

The Causality of Experiment Selection

- ^1H - ^1H TOCSY: Essential for identifying the isolated spin systems of the peptide. For 4-Pmp, TOCSY clearly delineates the aromatic AA'BB' spin system and the distinct diastereotopic β -protons.
- ^1H - ^1H NOESY vs. ROESY: Medium-sized cyclic peptides (1–3 kDa) often tumble at a rate where the correlation time (τ_c) results in a near-zero Nuclear Overhauser Effect (NOE). If NOESY cross-peaks are absent or excessively weak, a ROESY experiment (which guarantees positive cross-peaks regardless of τ_c) must be utilized to extract spatial distance restraints.
- ^1H - ^{31}P HMBC: The definitive experiment to validate the integrity of the 4-Pmp residue. It correlates the phosphorus atom to the methylene protons (^2JHP coupling) and the aromatic ring protons, confirming the C-P bond connectivity.

Experimental Protocols

Protocol 1: Sample Preparation & Self-Validation

A self-validating protocol ensures that the data acquired reflects a stable, monomeric peptide rather than an aggregated artifact.

- **Dissolution:** Dissolve the lyophilized 4-Pmp peptide to a final concentration of 1.0–2.0 mM in 600 μ L of a 90% H₂O / 10% D₂O mixture.
- **Buffering:** Use 50 mM sodium phosphate buffer. Adjust the pH to exactly 7.4 using dilute HCl or NaOH.
- **Internal Standard:** Add 0.1 mM DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) for chemical shift referencing.
- **Self-Validation (Pre-Acquisition):** Acquire a 1D ¹H spectrum. Check for sharp, well-dispersed amide resonances (7.0–9.0 ppm). Broad lines indicate aggregation.
- **Self-Validation (Post-Acquisition):** Re-acquire the 1D ¹H spectrum after the 2D suite is complete. Subtract the post-acquisition spectrum from the pre-acquisition spectrum. A flat baseline confirms the peptide did not degrade or aggregate during the multi-day acquisition.

Protocol 2: NMR Data Acquisition

Perform the following experiments on a high-field spectrometer (e.g., 600 MHz or higher) equipped with a cryoprobe at 298 K.

- **1D ³¹P NMR:** Acquire with proton decoupling. Expect a distinct singlet around 20–25 ppm, characteristic of the phosphonate group (distinct from phosphate esters which resonate near 0 ppm).
- **2D ¹H-¹H TOCSY:** Set the isotropic mixing time to 70 ms using a DIPSI-2 sequence. This duration is optimal for transferring magnetization through the entire 4-Pmp aromatic side chain without excessive relaxation losses.
- **2D ¹H-¹H NOESY:** Acquire with a mixing time of 200 ms. If the peptide is in the intermediate tumbling regime, switch to a 2D ROESY with a 250 ms spin-lock time.

- 2D ^1H - ^{13}C HSQC (Natural Abundance): Acquire to resolve overlapping aliphatic protons, particularly the β -CH₂ and the P-CH₂ groups of the 4-Pmp residue.

Protocol 3: Resonance Assignment & Spatial Restraints

- Sequential Assignment: Use SPARKY or CARA software. Identify the intra-residue spin systems via TOCSY. Perform the sequential "NOE walk" by linking the $d\alpha\text{N}(i,i+1)$ and $d\text{NN}(i,i+1)$ cross-peaks in the NOESY spectrum.
- 4-Pmp Identification: Locate the P-CH₂ protons. They typically appear as a doublet/multiplet near 2.9–3.1 ppm with a large $2J_{\text{HPcoupling}}$ (~21 Hz).
- Integration: Integrate the volume of the NOESY cross-peaks. Calibrate the volumes to distances (r^{-6} relationship) using known fixed distances, such as the geminal protons of the P-CH₂ group or aromatic ring protons. Categorize restraints into strong (< 2.5 Å), medium (2.5–3.5 Å), and weak (3.5–5.0 Å).

Protocol 4: Structure Calculation

- Input Generation: Compile the distance restraints (.upl files) and dihedral angle restraints (derived from $3J_{\text{HN}\alpha\text{coupling}}$ constants or TALOS+).
- Simulated Annealing: Execute torsion angle dynamics using CYANA or XPLOR-NIH. Generate 100 random starting conformers.
- Refinement: Select the 20 conformers with the lowest target function (lowest energy and zero distance violations > 0.2 Å).
- Validation: Analyze the ensemble using PROCHECK-NMR to ensure >90% of residues fall within the most favored regions of the Ramachandran plot.



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Figure 1: End-to-end workflow for the NMR structure elucidation of 4-Pmp modified peptides.

Quantitative Data Presentation

Table 1: Typical Chemical Shifts for the 4-Pmp Residue (pH 7.4, 298 K)

Note: Exact shifts will vary based on the specific peptide sequence and macrocyclic constraints.

Nucleus / Position	Typical Chemical Shift (ppm)	Multiplicity & Coupling	Structural Significance
³¹ P (Phosphonate)	21.0 – 24.0	Singlet (1H decoupled)	Confirms non-hydrolyzable C-P bond.
¹ H (P-CH ₂)	2.85 – 3.15	Doublet, 2JHP≈21 Hz	Directly identifies the methylene bridge.
¹³ C (P-CH ₂)	33.0 – 35.0	Doublet, 1JCP≈135 Hz	Validates carbon-phosphorus connectivity.
¹ H (Aromatic δ,ε)	7.10 – 7.35	AA'BB' multiplet	Identifies the phenyl ring core.
¹ H (α -CH)	4.40 – 4.80	Multiplet	Backbone conformation indicator.

Table 2: Recommended 2D NMR Acquisition Parameters (600 MHz Spectrometer)

Experiment	Scans (NS)	Data Points (t2 x t1)	Mixing Time	Purpose
1 H- 1 H TOCSY	16 - 32	2048 x 512	70 ms	Intra-residue spin system assignment.
1 H- 1 H NOESY	32 - 64	2048 x 512	200 ms	Sequential assignment & spatial restraints.
1 H- 1 H ROESY	32 - 64	2048 x 512	250 ms	Alternative to NOESY for mid-sized peptides.
1 H- 13 C HSQC	64 - 128	2048 x 256	N/A	Carbon-proton connectivity (Natural abundance).
1 H- 31 P HMBC	128 - 256	2048 x 128	N/A	Links the phosphonate to the P-CH ₂ and ring.

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